

Safe Disposal of 1-(o-Tolyl)biguanide: A Procedural Guide

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Compound of Interest

Compound Name: 1-(o-Tolyl)biguanide

Cat. No.: B1213205

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This document provides essential safety and logistical information for the proper disposal of **1-(o-Tolyl)biguanide**, ensuring the safety of laboratory personnel and compliance with environmental regulations. The following procedures are intended for researchers, scientists, and drug development professionals handling this compound.

I. Understanding the Hazards

1-(o-Tolyl)biguanide is a chemical compound that requires careful handling due to its potential health and safety risks. It is classified as harmful if swallowed, a skin irritant, and can cause serious eye damage[1][2][3]. Furthermore, accumulated dust from this compound poses a potential explosion hazard[4]. Adherence to strict safety protocols is paramount during all handling and disposal procedures.

II. Quantitative Data Summary

The following table summarizes key quantitative data for **1-(o-Tolyl)biguanide**, providing a quick reference for its physical and toxicological properties.

Property	Value	Source
Molecular Weight	191.23 g/mol	
Melting Point	143-145 °C	[4]
Flash Point	113 °C (235.4 °F) - closed cup	
Oral LD50 (Rat)	800 mg/kg	[3]

III. Personal Protective Equipment (PPE)

Prior to initiating any disposal procedures, all personnel must be equipped with the appropriate personal protective equipment. This is a critical step to mitigate exposure risks.

- Eye Protection: Wear chemical safety goggles or a face shield[1][2].
- Hand Protection: Chemical-resistant gloves are mandatory. If reusing gloves, they must be cleaned before removal and properly aired[1].
- Respiratory Protection: In situations where dust may be generated, a NIOSH-approved N95 dust mask or equivalent respirator should be used.
- Protective Clothing: A lab coat or other protective clothing is required to prevent skin contact[1].

IV. Step-by-Step Disposal Protocol

The recommended method for the disposal of **1-(o-Tolyl)biguanide** is through incineration at a licensed industrial combustion plant or an approved waste disposal facility[1]. Do not attempt to dispose of this chemical through standard laboratory drains or as regular solid waste.

1. Waste Collection and Storage:

- Collect waste **1-(o-Tolyl)biguanide** and any contaminated materials (e.g., weighing paper, gloves, wipes) in a designated, clearly labeled, and sealed container.
- Whenever possible, leave the chemical in its original container[2].
- Do not mix **1-(o-Tolyl)biguanide** waste with other chemical waste streams to avoid unforeseen reactions[2].

- Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials.

2. Handling Contaminated Containers:

- Empty containers that held **1-(o-Tolyl)biguanide** should be treated as hazardous waste and handled in the same manner as the substance itself[1][2].
- Completely emptied and decontaminated containers may be recyclable, subject to institutional and local regulations[1].

3. Accidental Spill Cleanup:

- In the event of a spill, evacuate non-essential personnel from the area.
- For non-emergency personnel, ensure the area is well-ventilated before cleanup[1].
- Emergency responders should wear appropriate respiratory protection[1].
- Mechanically take up the spilled solid, avoiding dust generation, and place it in a suitable container for disposal[1].
- Cover drains to prevent the material from entering waterways[2].
- Retain any contaminated cleaning materials and dispose of them as hazardous waste[1].

4. Arranging for Final Disposal:

- Contact your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor to arrange for the pickup and disposal of the **1-(o-Tolyl)biguanide** waste.
- Ensure all local, state, and federal regulations for hazardous waste disposal are strictly followed[2].

V. Disposal Workflow Diagram

The following diagram illustrates the logical flow of the disposal process for **1-(o-Tolyl)biguanide**.

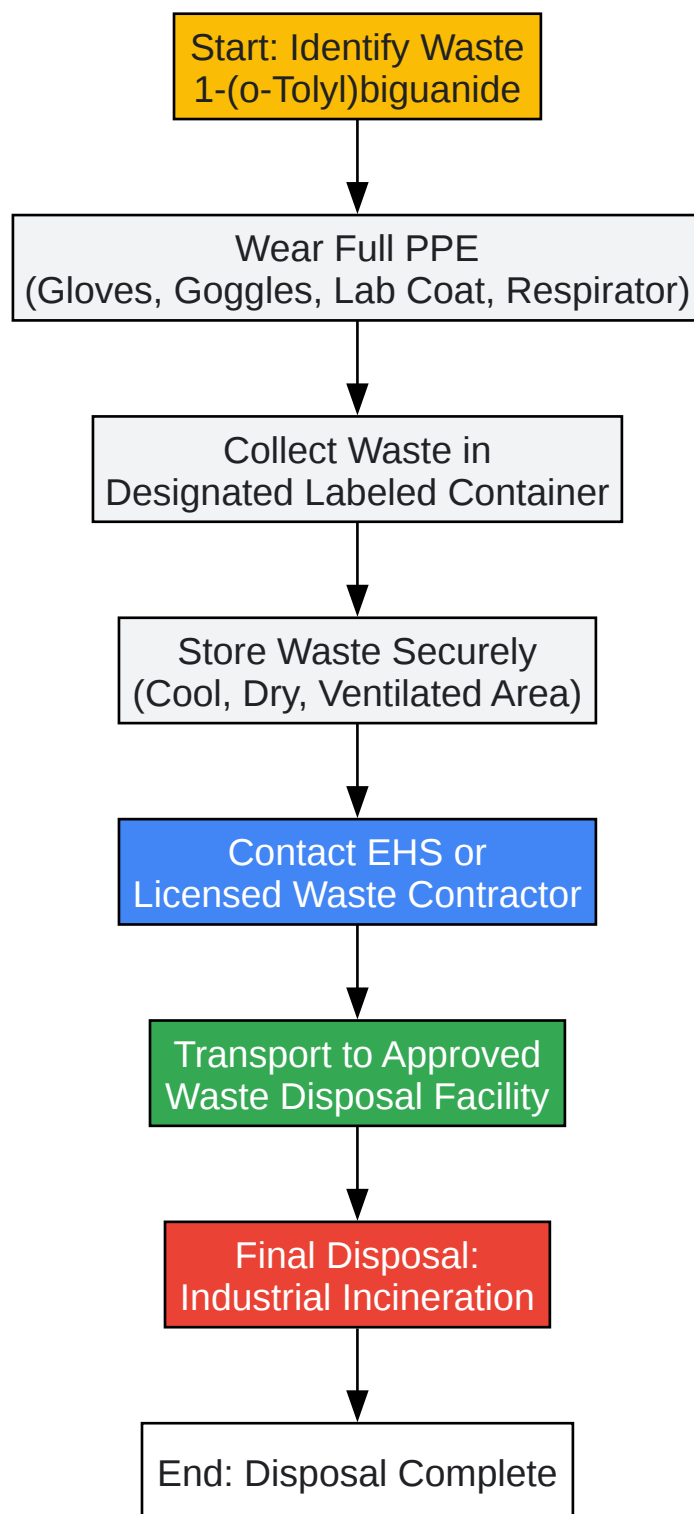


Figure 1: 1-(o-Tolyl)biguanide Disposal Workflow

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Caption: Disposal workflow for **1-(o-Tolyl)biguanide**.

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